

Application Notes and Protocols: Synthesis of 2',7-Dihydroxy-5,8-dimethoxyflavanone

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Compound of Interest

Compound Name: 2',7-Dihydroxy-5,8-dimethoxyflavanone

Cat. No.: B14756639





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Introduction

Flavanones are a class of flavonoids that exhibit a wide range of biological activities, making them attractive scaffolds for drug discovery and development. This document provides a detailed protocol for the synthesis of **2',7-Dihydroxy-5,8-dimethoxyflavanone**, a poly-substituted flavanone with potential pharmacological applications. The synthesis is based on the well-established Claisen-Schmidt condensation to form a chalcone intermediate, followed by an intramolecular cyclization to yield the target flavanone.

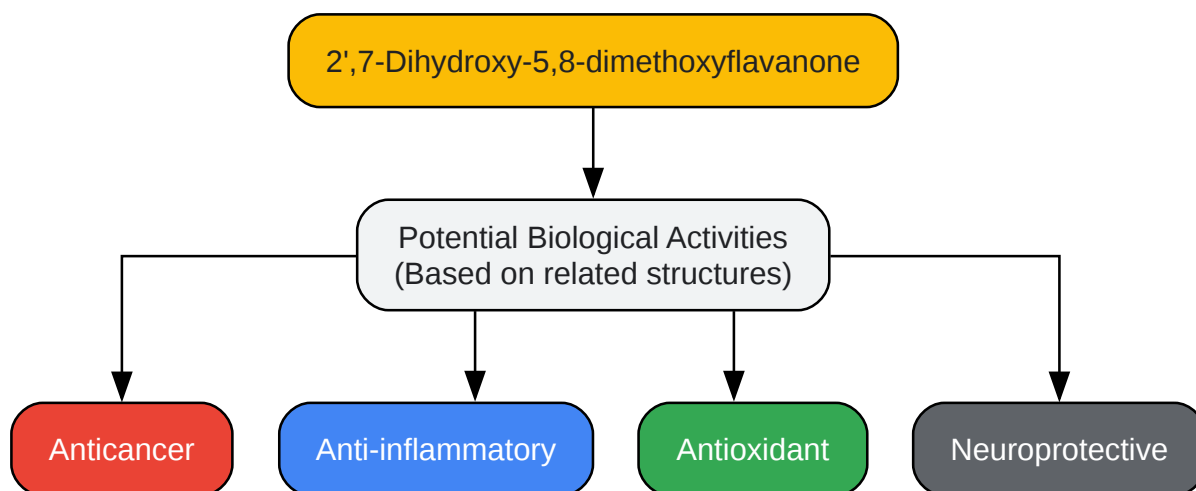
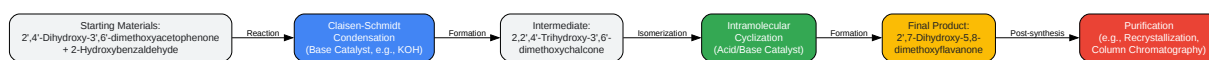
Chemical Structures

Compound	Structure
Starting Material 1: 2',4'-Dihydroxy-3',6'-dimethoxyacetophenone	 2',4'-Dihydroxy-3',6'-dimethoxyacetophenone (Structure to be visualized based on name)
Starting Material 2: 2-Hydroxybenzaldehyde	 2-Hydroxybenzaldehyde (Structure to be visualized based on name)
Intermediate: 2,2',4'-Trihydroxy-3',6'-dimethoxychalcone	 2,2',4'-Trihydroxy-3',6'-dimethoxychalcone (Structure to be visualized based on name)
Final Product: 2',7-Dihydroxy-5,8-dimethoxyflavanone	 2',7-Dihydroxy-5,8-dimethoxyflavanone (Structure to be visualized based on name)

Synthesis Overview

The synthesis of **2',7-Dihydroxy-5,8-dimethoxyflavanone** is achieved in two main steps:

- **Step 1: Chalcone Formation (Claisen-Schmidt Condensation).** An appropriately substituted acetophenone (2',4'-Dihydroxy-3',6'-dimethoxyacetophenone) is reacted with an aromatic aldehyde (2-Hydroxybenzaldehyde) in the presence of a base to form the corresponding chalcone intermediate (2,2',4'-Trihydroxy-3',6'-dimethoxychalcone).
- **Step 2: Flavanone Formation (Intramolecular Cyclization).** The chalcone intermediate undergoes an intramolecular Michael addition to form the flavanone ring system. This can be catalyzed by acid or base.



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